

An In-Depth Technical Guide to Boc-NH-C4-acid

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Compound of Interest

Compound Name: *Boc-NH-C4-acid*

CAS No.: 27219-07-4

Cat. No.: B558653

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Boc-NH-C4-acid**, a key building block in contemporary chemical biology and drug discovery.

Chemical Identity and Structure

Boc-NH-C4-acid is the common shorthand for 4-(tert-butoxycarbonylamino)butanoic acid. It is a derivative of 4-aminobutyric acid (GABA), a neurotransmitter, where the primary amine is protected by a tert-butoxycarbonyl (Boc) group.^{[1][2][3]} This protecting group strategy is fundamental in peptide synthesis and the construction of more complex molecules, preventing the amine from participating in unwanted side reactions.

The structure consists of a four-carbon carboxylic acid backbone (butanoic acid) with a Boc-protected amine at the C4 position.^{[4][5]}

Molecular Structure:

Caption: Chemical structure of **Boc-NH-C4-acid**.

Physicochemical Properties

The key quantitative data for **Boc-NH-C4-acid** are summarized in the table below, providing a quick reference for experimental planning.

Property	Value	Citations
IUPAC Name	4-[(2-methylpropan-2-yl)oxycarbonylamino]butanoic acid	[5]
Synonyms	N-Boc-4-aminobutyric Acid, 4-(Boc-amino)butyric Acid, Boc-GABA-OH	[1][2][3][6]
Molecular Formula	C ₉ H ₁₇ NO ₄	[3][5]
Molecular Weight	203.24 g/mol	[2][5]
Appearance	White to almost white powder or crystals	[1][2][3]
Melting Point	56.0 - 60.0 °C	[2]
SMILES	CC(C)(C)OC(=O)NCCCC(=O)O	[3][5]
InChI Key	HIDJWBGOQFTDLU-UHFFFAOYSA-N	[3][5]
CAS Number	57294-38-9	[1][2]

Applications in Research and Development

Boc-NH-C4-acid is a versatile bifunctional molecule with significant applications in several areas of drug discovery and chemical biology.

- **PROTAC Linkers:** It serves as a foundational alkyl linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[7][8] The carboxylic acid provides a handle for conjugation to a ligand for an E3 ubiquitin ligase, while the Boc-protected amine can be deprotected to attach a ligand for the target protein.

- Peptide Synthesis: As a protected amino acid derivative, it is used to incorporate a flexible four-carbon spacer into peptide chains, influencing their conformation and biological activity. [9]

The logical workflow for its use in PROTAC synthesis is illustrated below.



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Caption: Workflow for PROTAC synthesis using **Boc-NH-C4-acid**.

Experimental Protocols

Synthesis of **Boc-NH-C4-acid** from 4-Aminobutyric Acid

This protocol describes a standard procedure for the N-tert-butoxycarbonylation of 4-aminobutyric acid (GABA).

Materials:

- 4-Aminobutyric acid
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium hydroxide (NaOH)
- Dioxane
- Water (deionized)
- Hydrochloric acid (HCl), 1M
- Ethyl acetate
- Brine (saturated NaCl solution)

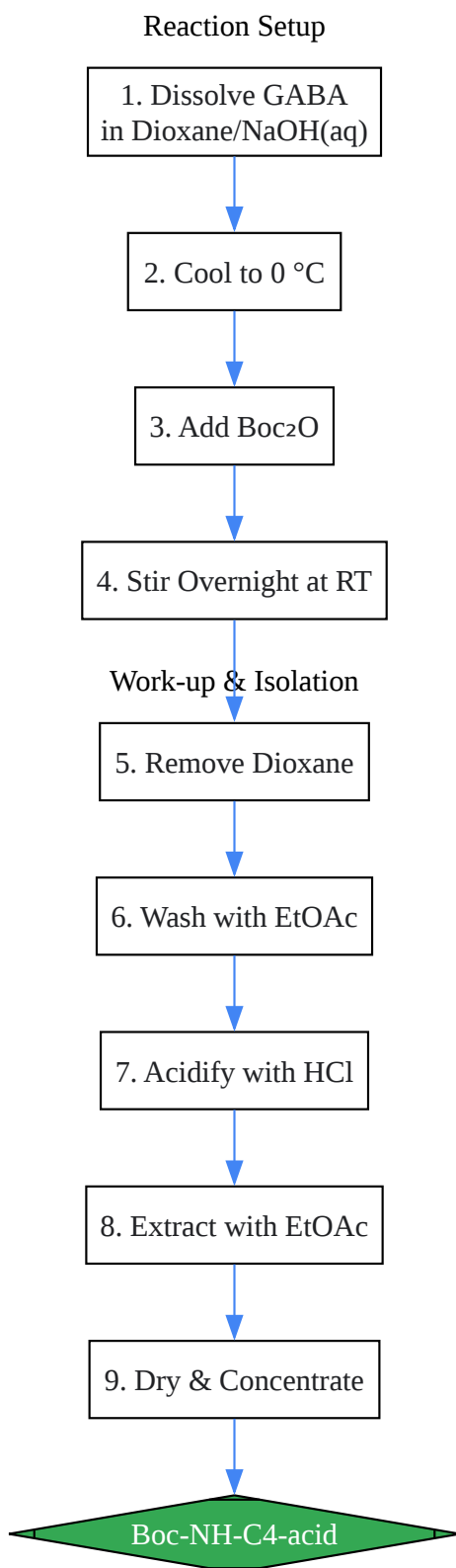
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolution: In a round-bottom flask, dissolve 4-aminobutyric acid (1.0 equivalent) in a 1:1 mixture of dioxane and 1M aqueous sodium hydroxide solution. Stir the mixture at room temperature until all solids have dissolved.
- Cooling: Cool the reaction mixture to 0 °C using an ice bath.
- Addition of Boc_2O : Add di-tert-butyl dicarbonate (1.1 equivalents) to the cooled solution portion-wise over 30 minutes, ensuring the temperature remains below 10 °C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir overnight (approximately 12-16 hours).
- Work-up:
 - Concentrate the reaction mixture under reduced pressure to remove the dioxane.
 - Wash the remaining aqueous solution with ethyl acetate (2x) to remove any unreacted Boc_2O and other organic impurities.
 - Cool the aqueous layer to 0 °C and carefully acidify to pH 2-3 with 1M HCl. A white precipitate should form.
 - Extract the product from the acidified aqueous layer with ethyl acetate (3x).
- Drying and Isolation:
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.

- Purification (if necessary): The product can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes, to yield **Boc-NH-C4-acid** as a white solid.

This experimental workflow is depicted in the following diagram.



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Caption: Experimental workflow for the synthesis of **Boc-NH-C4-acid**.

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